

A Technical Guide to the Synthesis and Properties of Chromic Chromate

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Compound of Interest

Compound Name: Chromic chromate

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Abstract

This technical guide provides a comprehensive overview of **chromic chromate**, with a primary focus on dichromium tris(chromate) ($\text{Cr}_2(\text{CrO}_4)_3$), a mixed-valence compound containing both chromium(III) and chromium(VI). This document details the synthesis methodologies, physicochemical properties, and primary applications of this compound. Experimental protocols are outlined, and key data are presented in tabular format for clarity and comparative analysis. Visual diagrams generated using the DOT language are included to illustrate the synthesis workflow and the chemical equilibria involved.

Introduction

Chromic chromate, scientifically identified as dichromium tris(chromate), is a complex inorganic compound with the chemical formula $\text{Cr}_2(\text{CrO}_4)_3$. It is a material of significant interest in various industrial applications, primarily due to its properties as a corrosion inhibitor and as a component in pigments.^{[1][2]} This compound is a mixed chromium(III)-chromium(VI) salt, a characteristic that defines its chemical behavior and properties.^[3] This guide aims to provide an in-depth technical resource for professionals in research and development, covering the synthesis, characterization, and key properties of this compound.

Synthesis of Dichromium Tris(chromate)

The synthesis of dichromium tris(chromate) can be approached through several routes, primarily involving the partial reduction of a hexavalent chromium source or a double decomposition reaction. Below is a generalized experimental protocol based on precipitation from aqueous solution, which is a common method for preparing insoluble salts.

Generalized Experimental Protocol: Precipitation

Method

This protocol describes a representative method for the synthesis of dichromium tris(chromate) via the reaction of a soluble chromium(III) salt with a soluble chromate salt under controlled pH conditions.

Materials:

- Chromium(III) chloride (CrCl_3) or Chromium(III) nitrate ($\text{Cr}(\text{NO}_3)_3$)
- Potassium chromate (K_2CrO_4) or Sodium chromate (Na_2CrO_4)
- Hydrochloric acid (HCl) or Sodium hydroxide (NaOH) for pH adjustment
- Deionized water
- Filtration apparatus (e.g., Büchner funnel)
- Drying oven

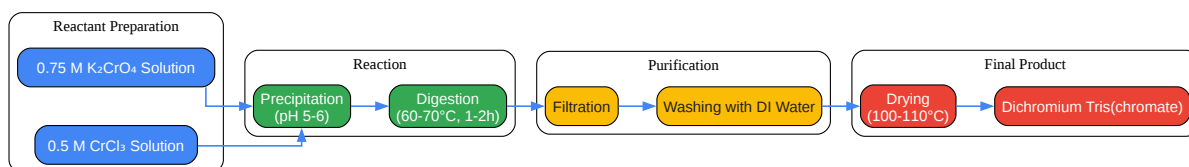
Procedure:

- Preparation of Reactant Solutions:
 - Prepare a 0.5 M aqueous solution of the chromium(III) salt (e.g., dissolve the appropriate amount of CrCl_3 in deionized water).
 - Prepare a 0.75 M aqueous solution of the chromate salt (e.g., dissolve the appropriate amount of K_2CrO_4 in deionized water).
- Precipitation:

- In a reaction vessel, slowly add the chromium(III) salt solution to the chromate salt solution with constant stirring. A precipitate of dichromium tris(chromate) will begin to form.
- The stoichiometry of the reaction is 2 moles of Cr^{3+} to 3 moles of CrO_4^{2-} .
- Monitor and adjust the pH of the reaction mixture to a range of 5-6 using dilute HCl or NaOH. The pH is a critical parameter that influences the composition and properties of the precipitate.
- Digestion of the Precipitate:
 - Gently heat the suspension to approximately 60-70°C and maintain this temperature for 1-2 hours with continuous stirring. This process, known as digestion, promotes the growth of larger, more easily filterable particles and improves the purity of the product.
- Isolation and Purification:
 - Allow the mixture to cool to room temperature.
 - Separate the precipitate from the supernatant by filtration using a Büchner funnel.
 - Wash the filter cake several times with deionized water to remove any soluble impurities.
 - Perform a final wash with ethanol or acetone to facilitate drying.
- Drying:
 - Carefully transfer the purified product to a drying dish.
 - Dry the dichromium tris(chromate) in an oven at 100-110°C until a constant weight is achieved.
- Characterization:
 - The final product should be a dark purple/black granular solid.[\[3\]](#)
 - Characterize the synthesized compound using appropriate analytical techniques such as X-ray diffraction (XRD) for phase identification, Fourier-transform infrared spectroscopy

(FTIR) to identify characteristic chromate and chromium-oxygen bonds, and elemental analysis to confirm the stoichiometry.

Synthesis Workflow Diagram



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Caption: A workflow diagram illustrating the key stages in the synthesis of dichromium tris(chromate) via precipitation.

Physicochemical Properties of Dichromium Tris(chromate)

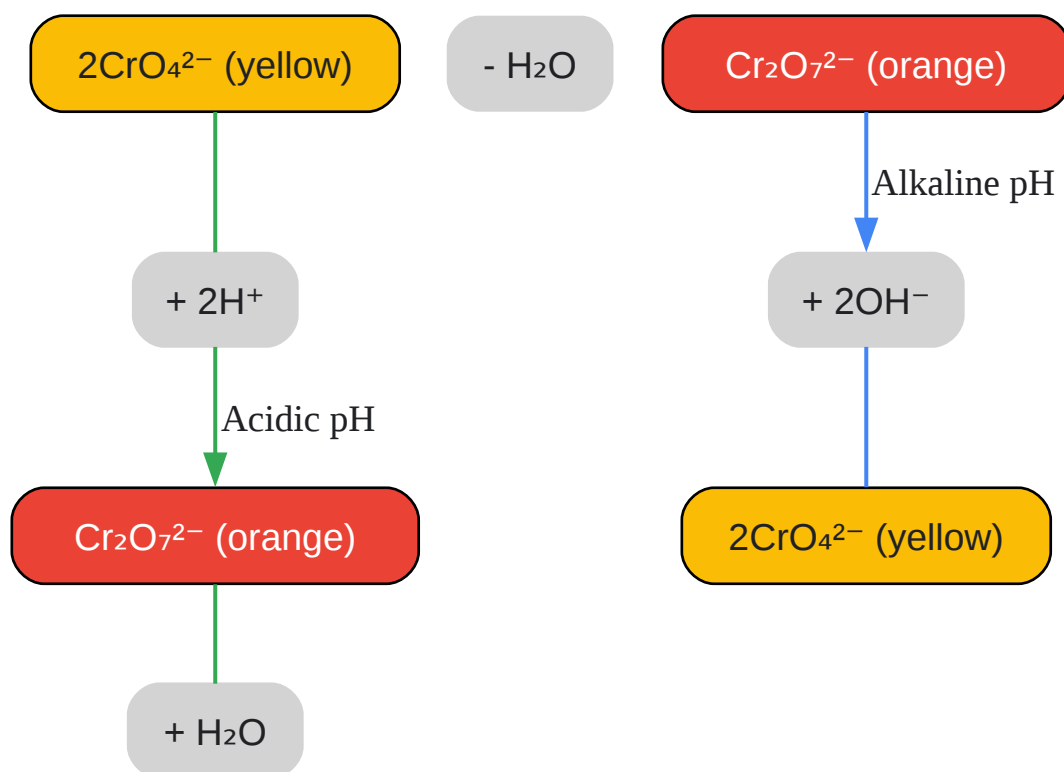
Dichromium tris(chromate) exhibits a range of distinctive physicochemical properties that are summarized in the table below.

Property	Value	Reference
Chemical Formula	$\text{Cr}_2(\text{CrO}_4)_3$	[3]
CAS Number	24613-89-6	[1]
Molecular Weight	451.97 g/mol	
Appearance	Dark purple/black granular solid	[3]
Crystal Structure	Amorphous, non-crystalline	[3]
Melting Point	> 300 °C	[3]
Density	2.269 g/cm ³ at 20 °C	[3]
Water Solubility	96.6 g/L at 20 °C	[3]
Oxidation States	Contains Cr(III) and Cr(VI)	[3]

Chemical Behavior and Equilibria

The chemistry of chromates in aqueous solution is highly dependent on the pH. In acidic solutions, the chromate ion (CrO_4^{2-}) is in equilibrium with the dichromate ion ($\text{Cr}_2\text{O}_7^{2-}$). This equilibrium is a key consideration in the synthesis of **chromic chromate**.

Chromate-Dichromate Equilibrium Diagram



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Caption: The pH-dependent equilibrium between chromate and dichromate ions in aqueous solution.

Applications

The primary application of dichromium tris(chromate) is as a corrosion inhibitor, particularly in coatings for metals such as zinc, cadmium, and magnesium.[3] It is also used in the formulation of metal treatment products and as a reactive anti-corrosion primer for steel and aluminum.[3] Its properties also lend it to use as a pigment in certain applications.

Safety and Handling

Dichromium tris(chromate) contains hexavalent chromium, which is a known carcinogen and is toxic. Appropriate personal protective equipment (PPE), including gloves, safety glasses, and respiratory protection, should be worn when handling this compound. All work should be conducted in a well-ventilated fume hood. Dispose of waste in accordance with local, state, and federal regulations for hazardous materials.

Conclusion

Dichromium tris(chromate) is a chemically significant mixed-valence chromium compound with important industrial applications, particularly in the field of corrosion protection. A thorough understanding of its synthesis and physicochemical properties is essential for its effective and safe utilization. This technical guide provides a foundational resource for professionals working with or researching this compound, offering insights into its preparation, characteristics, and handling. Further research into refining synthesis protocols to control particle size and morphology could lead to enhanced performance in its applications.

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